

# In-Depth Technical Guide to Fmoc-NH-PEG6-CH<sub>2</sub>CH<sub>2</sub>COOH (CAS: 882847-34-9)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fmoc-NH-PEG6-CH<sub>2</sub>CH<sub>2</sub>COOH

Cat. No.: B1673516

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Fmoc-NH-PEG6-CH<sub>2</sub>CH<sub>2</sub>COOH**, a heterobifunctional linker widely utilized in bioconjugation, drug delivery, and proteomics research. This document details its chemical properties, applications, and includes experimental protocols for its use.

## Core Chemical and Physical Data

**Fmoc-NH-PEG6-CH<sub>2</sub>CH<sub>2</sub>COOH**, with the CAS number 882847-34-9, is a polyethylene glycol (PEG) derivative that incorporates a fluorenylmethyloxycarbonyl (Fmoc) protected amine and a terminal carboxylic acid. The PEG6 spacer arm enhances solubility and provides flexibility to the conjugated molecules.

Property	Value
CAS Number	882847-34-9
Synonyms	Fmoc-N-amido-PEG6-acid, (Fmoc-amino)-PEG6-carboxylic Acid, Fmoc-21-amino-4,7,10,13,16,19-hexaoxaheneicosanoic acid
Molecular Formula	C <sub>30</sub> H <sub>41</sub> NO <sub>10</sub>
Molecular Weight	575.65 g/mol
Appearance	Colorless to light yellow viscous liquid or oil
Purity	Typically ≥95%
Storage Conditions	Recommended storage at -20°C for long-term stability.

## Applications in Research and Drug Development

The unique structure of **Fmoc-NH-PEG6-CH<sub>2</sub>CH<sub>2</sub>COOH**, featuring orthogonal protecting groups and a hydrophilic spacer, makes it a versatile tool in several advanced research areas.

### Solid-Phase Peptide Synthesis (SPPS)

This linker can be incorporated into peptides during solid-phase synthesis to introduce a flexible, hydrophilic spacer. This is particularly beneficial for:

- **Improving Solubility:** The PEG chain enhances the solubility of hydrophobic peptides.
- **Creating Spacing:** The linker can be used to distance a payload or label from the peptide backbone to minimize steric hindrance.

### Antibody-Drug Conjugates (ADCs)

**Fmoc-NH-PEG6-CH<sub>2</sub>CH<sub>2</sub>COOH** serves as a crucial component in the construction of ADCs.

[1] ADCs are targeted therapies that combine the specificity of an antibody with the cytotoxicity of a potent drug. The linker connects the antibody to the cytotoxic payload, and its characteristics, such as stability and length, are critical for the ADC's efficacy and safety.

## Proteolysis-Targeting Chimeras (PROTACs)

PROTACs are heterobifunctional molecules that induce the degradation of specific target proteins.[2] They consist of a ligand for the target protein and a ligand for an E3 ubiquitin ligase, connected by a linker. The PEG6 linker can be used to optimize the distance and orientation between the two ligands, which is crucial for the formation of a productive ternary complex and subsequent protein degradation.

## Bioconjugation and Surface Modification

The bifunctional nature of this molecule allows for its use in a wide range of bioconjugation applications, including:

- Labeling: Attaching fluorescent dyes or other reporter molecules to proteins and other biomolecules.
- Immobilization: Attaching biomolecules to solid supports for assays or purification.

## Experimental Protocols

The following are generalized protocols for the use of **Fmoc-NH-PEG6-CH<sub>2</sub>CH<sub>2</sub>COOH**. Researchers should optimize these protocols for their specific applications.

### Fmoc Deprotection

The Fmoc protecting group is base-labile and can be removed under mild conditions.

Step	Reagent/Condition	Duration
1	20% Piperidine in Dimethylformamide (DMF)	5-20 minutes
2	Wash with DMF	3-5 times
3	Wash with Dichloromethane (DCM)	2-3 times

## Coupling of Carboxylic Acid to an Amine

The terminal carboxylic acid can be activated to react with a primary amine, forming a stable amide bond.

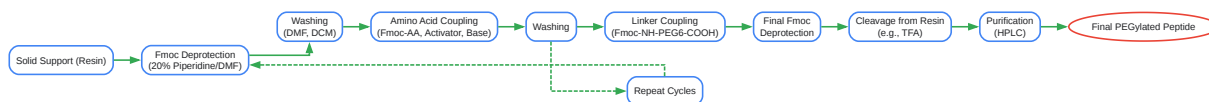
Step	Reagents	Notes
1	Activation: Dissolve Fmoc-NH-PEG6-CH <sub>2</sub> CH <sub>2</sub> COOH in DMF.	
2	Add a coupling agent (e.g., HATU, HBTU, or PyBOP) and an amine base (e.g., DIPEA or NMM).	The choice of coupling agent and base can be optimized for specific substrates.
3	Coupling: Add the amine-containing molecule to the activated linker solution.	The reaction is typically carried out at room temperature.
4	Purification: Purify the conjugate using appropriate chromatographic techniques (e.g., HPLC, size-exclusion chromatography).	

Example quantitative data for a coupling reaction in SPPS:

Reagent	Molar Equivalence (relative to resin loading)
Fmoc-NH-PEG6-CH <sub>2</sub> CH <sub>2</sub> COOH	1.5 - 3 eq
HATU	1.45 - 2.9 eq
DIPEA	3 - 6 eq

## Visualization of Experimental Workflows

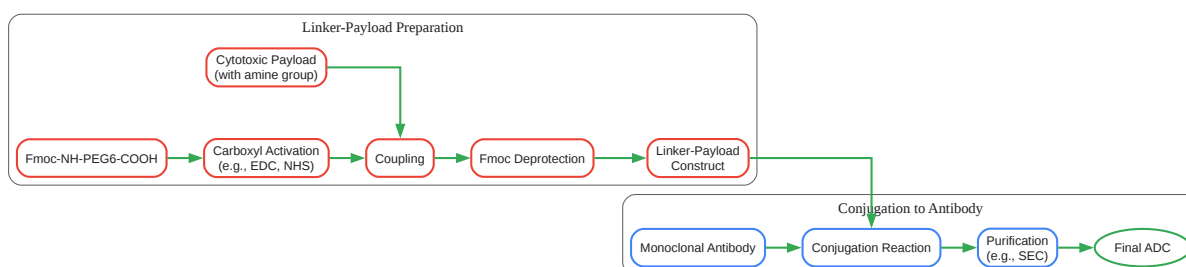
### Workflow for Solid-Phase Peptide Synthesis (SPPS)



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SPPS workflow for peptide modification.

## Workflow for Antibody-Drug Conjugate (ADC) Synthesis



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General workflow for ADC synthesis.

## Characterization Techniques

The successful synthesis and purification of conjugates involving **Fmoc-NH-PEG6-CH<sub>2</sub>CH<sub>2</sub>COOH** require rigorous analytical characterization.

Technique	Purpose
High-Performance Liquid Chromatography (HPLC)	To assess purity and separate the final product from starting materials and byproducts.[3]
Mass Spectrometry (MS)	To confirm the molecular weight of the final conjugate and verify the successful coupling.[3]
Nuclear Magnetic Resonance (NMR) Spectroscopy	To confirm the structure of the linker and its conjugates.

This technical guide provides a foundational understanding of **Fmoc-NH-PEG6-CH<sub>2</sub>CH<sub>2</sub>COOH** for its application in advanced scientific research. For specific applications, further optimization of the described protocols is recommended.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
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